

Biological function of Dodecapeptide AR71

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Compound of Interest

Compound Name: Dodecapeptide AR71

Cat. No.: B15599426

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References

- 1. Dodecapeptide Cathelicidins of Cetartiodactyla: Structure, Mechanism of Antimicrobial Action, and Synergistic Interaction With Other Cathelicidins PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Dodecapeptide Cathelicidins of Cetartiodactyla: Structure, Mechanism of Antimicrobial Action, and Synergistic Interaction With Other Cathelicidins [frontiersin.org]
- 3. Structure-Activity Relationships of the Antimicrobial Peptide Arasin 1 And Mode of Action Studies of the N-Terminal, Proline-Rich Region PMC [pmc.ncbi.nlm.nih.gov]
- 4. Antimicrobial Peptides—Mechanisms of Action, Antimicrobial Effects and Clinical Applications PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. Antimicrobial Peptide Structure and Mechanism of Action: A Focus on the Role of Membrane Structure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. ARD1 Stabilization of TSC2 Suppresses Tumorigenesis Through the mTOR Signaling Pathway PMC [pmc.ncbi.nlm.nih.gov]
- 8. Khan Academy [khanacademy.org]
- 9. mdpi.com [mdpi.com]
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